

# A Technical Guide to the Reactivity of 2,5-Diaminoterephthalic Acid Functional Groups

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## Compound of Interest

Compound Name: *2,5-Diaminoterephthalic acid*

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## Abstract

**2,5-diaminoterephthalic acid** (DATPA) is a versatile aromatic compound possessing both amine and carboxylic acid functional groups. This duality in reactivity makes it a valuable building block in various fields, particularly in materials science for the synthesis of polymers and metal-organic frameworks (MOFs). This technical guide provides an in-depth analysis of the reactivity of DATPA's functional groups, supported by experimental protocols and quantitative data.

## Core Reactivity of Functional Groups

The chemical behavior of **2,5-diaminoterephthalic acid** is dictated by the interplay of its two primary functional groups: the amino groups ( $\text{-NH}_2$ ) and the carboxylic acid groups ( $\text{-COOH}$ ), attached to a central benzene ring.

## Amine Group Reactivity

The two amino groups in DATPA are nucleophilic and can participate in a variety of chemical transformations. Their reactivity is influenced by the electron-donating nature of the other amino group and the electron-withdrawing nature of the carboxylic acid groups on the aromatic ring. Key reactions involving the amine groups include:

- Acylation: Reaction with acyl chlorides or anhydrides to form amides. This is a fundamental step in the synthesis of polyamides.
- Alkylation: Reaction with alkyl halides to form secondary or tertiary amines.
- Schiff Base Formation: Condensation with aldehydes or ketones to form imines (Schiff bases).
- Diazotization: Reaction with nitrous acid (generated *in situ* from a nitrite salt and a strong acid) to form a diazonium salt. This intermediate can then undergo various substitution reactions.<sup>[1]</sup>

## Carboxylic Acid Group Reactivity

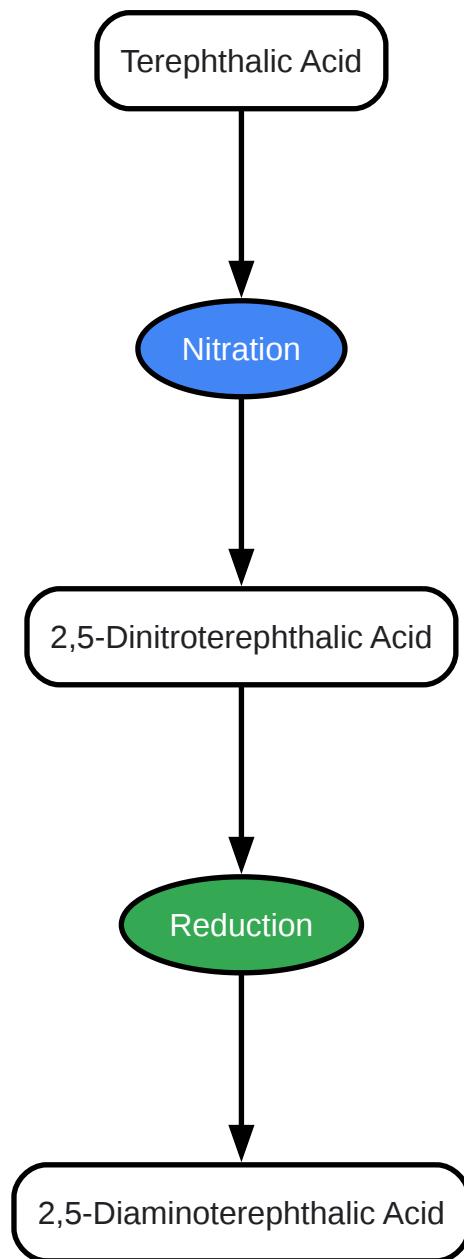
The two carboxylic acid groups are acidic and can undergo reactions typical of this functional group. Their acidity is enhanced by the presence of the electron-withdrawing amino groups (in their protonated form) and the other carboxylic acid group. Common reactions include:

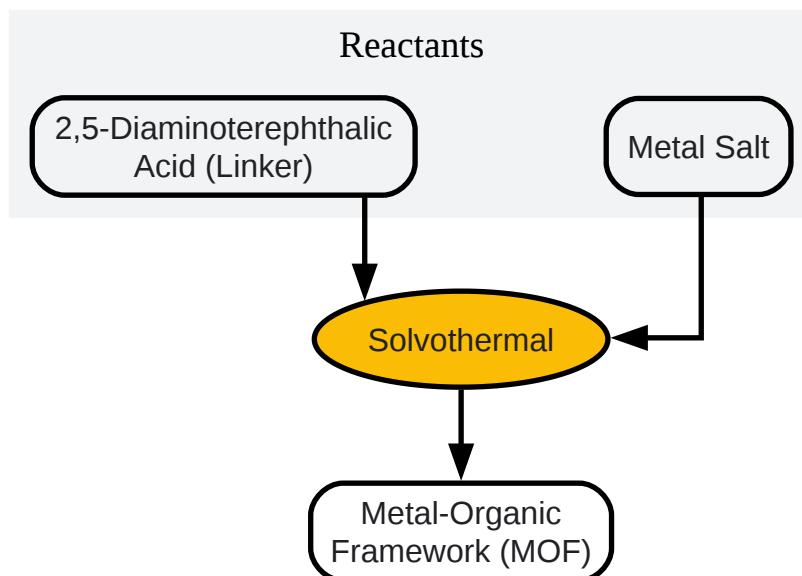
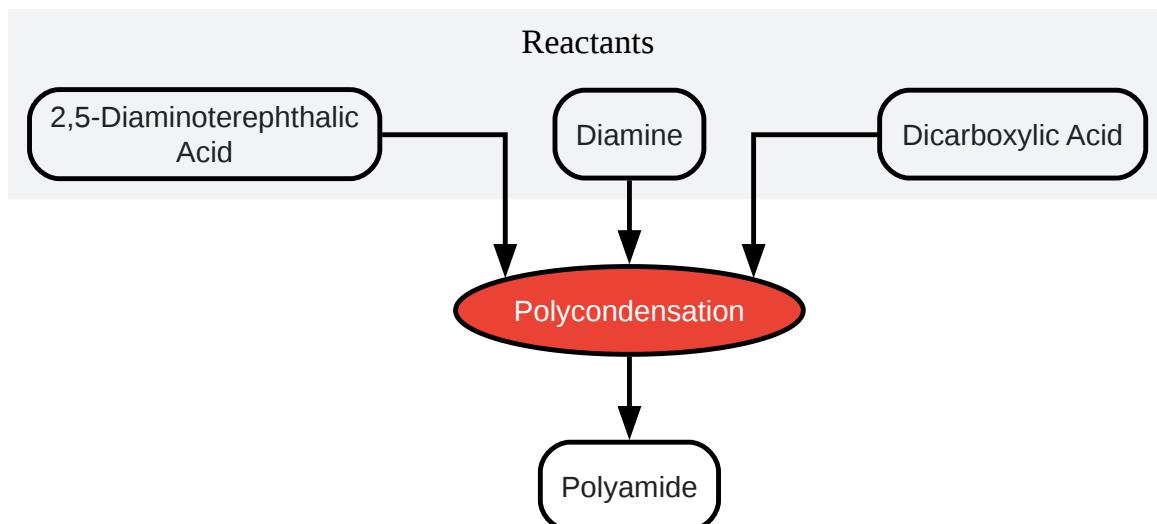
- Esterification: Reaction with alcohols in the presence of an acid catalyst to form esters. This is a key reaction for producing polyesters.<sup>[2]</sup>
- Amidation: Reaction with amines, often requiring activation of the carboxylic acid (e.g., conversion to an acyl chloride) or the use of coupling agents, to form amides.
- Salt Formation: Reaction with bases to form carboxylate salts.
- Coordination: The carboxylate groups can coordinate with metal ions to form metal-organic frameworks (MOFs).<sup>[3]</sup>

## Synthesis of 2,5-Diaminoterephthalic Acid

A common and well-established method for synthesizing **2,5-diaminoterephthalic acid** begins with terephthalic acid. The process involves two main steps: nitration followed by reduction.

## Synthesis Workflow





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